

# Magnetic properties of LK-99: diamagnetism vs ferromagnetism.

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An In-depth Technical Guide to the Magnetic Properties of LK-99: Diamagnetism vs. Ferromagnetism

## Abstract

The emergence of LK-99 in July 2023, with initial claims of room-temperature and ambient-pressure superconductivity, ignited a firestorm of scientific inquiry. The primary evidence cited included a sharp resistivity drop and the partial levitation of samples over a magnet, suggesting a Meissner effect—a hallmark of superconductivity. However, extensive global replication efforts have largely refuted these claims. The scientific consensus now indicates that the observed magnetic behaviors are not due to superconductivity but rather a complex interplay of ferromagnetism and diamagnetism, primarily attributable to impurities, most notably copper(I) sulfide ( $\text{Cu}_2\text{S}$ ), formed during synthesis. This guide provides a detailed examination of the experimental evidence, methodologies, and the ultimate resolution of the diamagnetism versus ferromagnetism debate in LK-99.

## The Core Controversy: Superconducting Diamagnetism or Conventional Magnetism?

A defining characteristic of a superconductor is the Meissner effect, where it expels a magnetic field from its interior when cooled below its critical temperature. This results in strong diamagnetism, causing the material to be repelled by a magnet, leading to levitation. The initial

videos of a small, gray-black LK-99 sample tilting and partially levitating on a magnet were presented as evidence of this effect.[\[1\]](#)

However, this behavior is not unique to superconductivity. Two other phenomena can explain these observations:

- **Diamagnetism:** A property of all materials to be weakly repelled by a magnetic field. While typically very weak, it can be significant in certain materials. Crucially, copper sulfide ( $\text{Cu}_2\text{S}$ ), a common impurity in LK-99 synthesis, is diamagnetic.[\[2\]](#)[\[3\]](#)
- **Ferromagnetism:** The property of materials like iron to be strongly attracted to magnets. In small, irregularly shaped samples with a specific magnetic orientation (anisotropy), a combination of attraction and repulsion can lead to complex behaviors like tilting or standing on one end, which can be mistaken for partial levitation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Subsequent research has overwhelmingly pointed toward a combination of these conventional magnetic properties, rather than superconductivity, as the explanation for the initial observations.

## Experimental Evidence and Analysis

### Evidence for Ferromagnetism

Several independent research groups that synthesized LK-99 samples reported the presence of weak, soft ferromagnetic components.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- **Direct Magnetic Attraction:** In contrast to the expected repulsion from a diamagnetic superconductor, some synthesized fragments were directly attracted to a magnet, a definitive characteristic of ferromagnetism.[\[4\]](#)
- **Hysteresis Loops:** Magnetization versus magnetic field (M-H) measurements at room temperature revealed hysteresis loops, a key signature of ferromagnetic materials. These loops indicate that the material retains some magnetization after an external magnetic field is removed.
- **Explanation for "Half Levitation":** Researchers demonstrated that the observed tilting and partial levitation could be fully explained by the interaction between a soft ferromagnet with a

pronounced shape anisotropy and a strong magnetic field.[5][6] The sample aligns itself with the magnetic field lines, causing one end to lift off the magnet's surface.

## Evidence for Diamagnetism and the Role of $\text{Cu}_2\text{S}$

While ferromagnetism explained the behavior of some samples, others exhibited a clear diamagnetic response.

- **Negative Magnetic Susceptibility:** Measurements consistently showed a negative magnetic susceptibility, indicating diamagnetism.[3][8] However, the magnitude of this diamagnetism was far weaker than what would be expected for a bulk superconductor.
- **The Copper Sulfide ( $\text{Cu}_2\text{S}$ ) Impurity:** The crucial breakthrough in understanding LK-99's properties was the identification of  $\text{Cu}_2\text{S}$  as a significant impurity from the synthesis process.[7][9][10] This impurity has two key properties that mimic superconductivity:
  - **Resistivity Drop:**  $\text{Cu}_2\text{S}$  undergoes a first-order structural phase transition at approximately 104–112 °C (377–385 K).[7][9][11] This transition is accompanied by a sharp drop in resistivity, which was mistakenly interpreted as the onset of superconductivity in the original reports.
  - **Inherent Diamagnetism:**  $\text{Cu}_2\text{S}$  is itself a diamagnetic material.[2]
- **Purified LK-99:** A pivotal study by the Max Planck Institute for Solid State Research succeeded in synthesizing pure, single crystals of LK-99, free from  $\text{Cu}_2\text{S}$  impurities.[9] This pure material was found to be a transparent, purple insulator with a very high resistance. It exhibited slight diamagnetism and ferromagnetism but showed no signs of superconductivity or the dramatic levitation behavior.[9] Another study systematically removed  $\text{Cu}_2\text{S}$  from synthesized samples using an ammonia solution and found that the resulting material was a diamagnetic semiconductor, with the "superconducting-like" properties having vanished.[3][8]

## Quantitative Data Summary

The magnetic properties of LK-99 were highly dependent on sample preparation and the presence of impurities. The following table summarizes key findings from various replication efforts.

Study / Observation	Applied Field (Oe)	Temperature	Magnetic Behavior Observed	Conclusion	Citation(s)
Chinese Academy of Sciences, et al.	25	< 250 K	Diamagnetic DC magnetization, bifurcation between ZFC and FC, hysteresis loops.	Possible glassy magnetic state, not bulk superconductivity.	[2]
Chinese Academy of Sciences, et al.	200	< 250 K	Paramagnetism.	Not superconducting at higher fields.	[2]
Peking University	N/A	Room	Weak, soft ferromagnetic components.	Ferromagnetism explains "half levitation."	[5][7]
CSIR-NPLI (India)	N/A	Room	Initial sample: No diamagnetism. Second attempt: Strong diamagnetism in a fragment.	Inconsistent results, likely due to impurities.	[2]

Max Planck Institute	N/A	Room	Slight ferromagnetism and diamagnetism in pure single crystals.	Pure LK-99 is an insulator, not a superconductor. <a href="#">[9]</a>
Wang, et al. (Cu <sub>2</sub> S removal)	200	10 K - 400 K	Consistently negative (diamagnetic) magnetization, stronger after Cu <sub>2</sub> S removal.	LK-99 without Cu <sub>2</sub> S is a diamagnetic semiconductor. <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Kumar, et al.	N/A	280 K	Isothermal magnetization shows paramagnetism.	As-synthesized sample is not a room-temperature superconductor. <a href="#">[13]</a>

Note: ZFC = Zero-Field Cooling; FC = Field Cooling.

## Experimental Protocols

### Synthesis of LK-99 (Original Method)

The widespread replication attempts were possible due to the relative simplicity of the described solid-state synthesis method.

- Step 1: Synthesis of Lanarkite (Pb<sub>2</sub>(SO<sub>4</sub>)O)
  - Lead(II) oxide (PbO) and Lead(II) sulfate (PbSO<sub>4</sub>) powders are mixed in a 1:1 molar ratio.
  - The mixture is heated in an alumina crucible at 725 °C for 24 hours in the presence of air.

- Step 2: Synthesis of Copper(I) Phosphide ( $\text{Cu}_3\text{P}$ )
  - Copper (Cu) and Phosphorus (P) powders are mixed in a 3:1 molar ratio.
  - The mixture is sealed in a quartz tube under vacuum ( $10^{-3}$  Torr).
  - It is then heated at 550 °C for 48 hours.
- Step 3: Final Synthesis of LK-99 ( $\text{Pb}_{10-x}\text{Cu}_x(\text{PO}_4)_6\text{O}$ )
  - Lanarkite and Copper(I) Phosphide are ground into a powder and mixed in a 1:1 molar ratio.
  - The mixture is sealed in a quartz tube under vacuum ( $10^{-5}$  Torr).
  - It is heated at 925 °C for 5-20 hours.
  - During this final, high-temperature step, the reaction is incomplete and impurities, notably  $\text{Cu}_2\text{S}$ , are formed.<sup>[7][9]</sup>

## Magnetic Property Measurement: SQUID Magnetometry

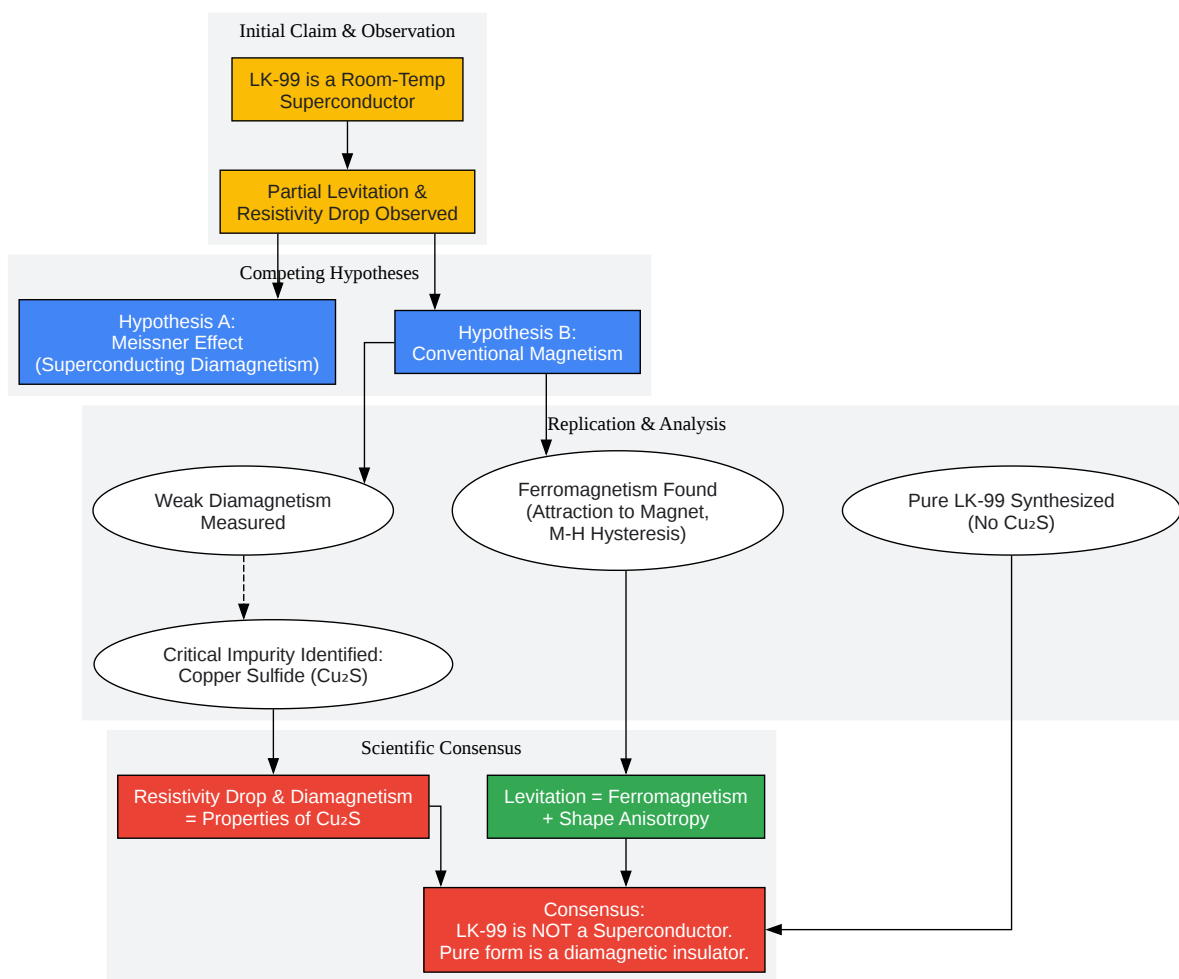
A Superconducting Quantum Interference Device (SQUID) magnetometer is the standard instrument for sensitive characterization of a material's magnetic properties.

- Purpose: To measure the magnetic moment (magnetization) of a sample as a function of temperature and applied magnetic field.
- Zero-Field Cooling (ZFC) Measurement:
  - The sample is cooled from room temperature to a low base temperature (e.g., 2 K or 10 K) in the absence of any external magnetic field ( $H \approx 0$ ).
  - At the base temperature, a small magnetic field (e.g., 25 Oe) is applied.
  - The magnetic moment is recorded as the sample is warmed up. For a superconductor, this measurement reveals the expulsion of the magnetic field (a strong diamagnetic signal).
- Field Cooling (FC) Measurement:

- An external magnetic field is applied to the sample at room temperature.
- The sample is then cooled to the base temperature in the presence of this field.
- The magnetic moment is recorded as the sample is warmed. In a superconductor, the ZFC and FC curves will bifurcate below the critical temperature due to magnetic flux pinning. The significant bifurcation observed in some LK-99 samples was initially thought to be a sign of superconductivity but was later attributed to a glassy magnetic state.<sup>[2]</sup>
- Magnetization vs. Field (M-H) Hysteresis Loop:
  - The sample is held at a constant temperature.
  - The external magnetic field is swept from zero to a maximum positive value, down to a maximum negative value, and back to the maximum positive value.
  - The magnetization is measured throughout this sweep. The resulting M-H curve for a ferromagnetic material will show a characteristic open loop, indicating remnant magnetization and coercivity.

## Visualizations

### Logical Pathway of LK-99 Magnetic Investigation

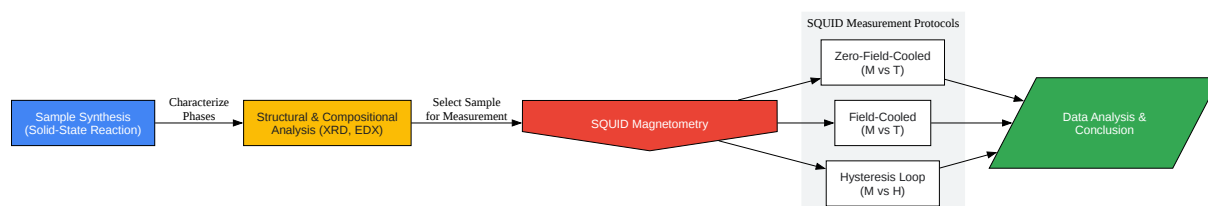


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Caption: Logical flow from initial claim to scientific consensus on LK-99's magnetic properties.



## Experimental Workflow for Magnetic Characterization



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Caption: Standard experimental workflow for characterizing the magnetic properties of a novel material.

## Conclusion

The scientific investigation into LK-99 serves as a powerful case study in the process of verification and replication. The consensus is clear: LK-99 is not a room-temperature superconductor. The initial observations that suggested superconductivity have been robustly explained by a combination of other phenomena. The apparent levitation is attributable to soft ferromagnetism in certain sample fragments, while the sharp drop in resistivity and the underlying diamagnetic signature are properties of the copper sulfide ( $\text{Cu}_2\text{S}$ ) impurity, not the LK-99 material itself.[2][10] Pure, impurity-free LK-99 has been shown to be a high-resistance, diamagnetic insulator.[9] The debate between diamagnetism and ferromagnetism has been resolved by concluding that both are present, but neither is indicative of superconductivity; instead, they are characteristics of the multiphase, impure samples that were initially produced.

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